

Personal protective equipment for handling N-(4-Hydroxycyclohexyl)acetamide

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Compound of Interest

Compound Name: N-(4-Hydroxycyclohexyl)acetamide

Cat. No.: B125759

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Essential Safety and Handling Guide for N-(4-Hydroxycyclohexyl)acetamide

This guide provides immediate and essential safety protocols for laboratory personnel, researchers, and drug development professionals handling **N-(4-Hydroxycyclohexyl)acetamide**. Adherence to these procedures is critical for ensuring personal safety and proper disposal.

Hazard Summary

N-(4-Hydroxycyclohexyl)acetamide is classified with the following hazards:

- Skin Irritation (Category 2)[1][2]
- Serious Eye Irritation (Category 2A)[1][2]
- May cause respiratory irritation (Specific Target Organ Toxicity - Single Exposure, Category 3)[1]
- Harmful if swallowed (Acute Toxicity, Oral, Category 4)[3][4]

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **N-(4-Hydroxycyclohexyl)acetamide**. It is imperative to use PPE that meets established safety standards to ensure adequate protection.

| Protection Type | Specification | Standard | Source |
|---|--|---|--------|
| Eye/Face Protection | Safety glasses with side-shields or chemical safety goggles. | European Standard EN166 or OSHA 29 CFR 1910.133 | |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile rubber). | EU Directive 89/686/EEC and the standard EN374 derived from it. | [3] |
| Protective clothing, such as a lab coat, to prevent skin contact. | Not specified | [1][3] | |
| Respiratory Protection | A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if exposure limits are exceeded or if dust/aerosol generation is likely. | NIOSH/MSHA or European Standard EN 149 | [2] |

Experimental Protocols: Safe Handling and Disposal

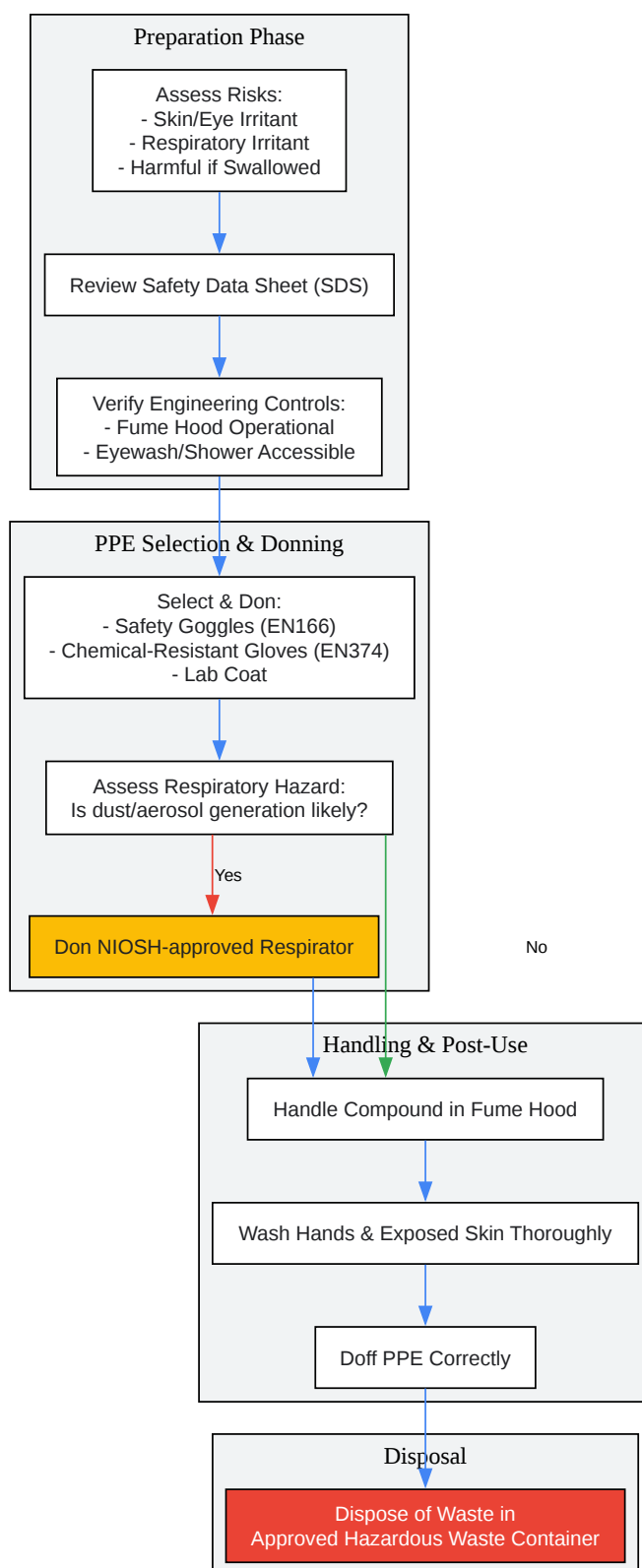
Handling Procedure:

- Engineering Controls: Always handle **N-(4-Hydroxycyclohexyl)acetamide** in a well-ventilated area.[1][3] The use of a chemical fume hood is recommended, especially when generating dust or aerosols.[3] Ensure that eyewash stations and safety showers are readily accessible.[1][2]

- Donning PPE: Before handling the compound, put on all required PPE as specified in the table above.
- Dispensing and Use: Avoid generating dust. Do not eat, drink, or smoke in the handling area.
[1]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly.[1] Remove and wash contaminated clothing before reuse.[1]

Disposal Plan: Dispose of **N-(4-Hydroxycyclohexyl)acetamide** and its container at an approved waste disposal plant.[1] All disposal practices must be in accordance with local, state, and federal regulations. Do not allow the product to enter drains or waterways.[1][3]

Workflow for Safe Handling of N-(4-Hydroxycyclohexyl)acetamide



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Caption: Workflow for safe handling of **N-(4-Hydroxycyclohexyl)acetamide**.

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